Comprehensive Technical Guide: Aminopurvalanol A (C19H26ClN7O)[1][2][3]

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Compound of Interest

Compound Name:	*C19H26ClN7O*
Cat. No.:	*B10986042*

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Chemical Identity & Physicochemical Specifications[1][2][4][5][6][7][8][9][10]

Aminopurvalanol A is a third-generation, 2,6,9-trisubstituted purine analogue designed as a potent, ATP-competitive inhibitor of Cyclin-Dependent Kinases (CDKs).[1][2] It is chemically distinct from its precursor, Purvalanol A, by the substitution of a 3-amino-5-chlorophenyl group, which enhances its hydrogen-bonding potential within the kinase ATP-binding pocket.[1][2]

Core Chemical Data[1][2][9]

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Parameter	Specification
Common Name	Aminopurvalanol A (also NG-97)
IUPAC Name	(2S)-2-[[6-(3-amino-5-chloroanilino)-9-propan-2-ylpurin-2-yl]amino]-3-methylbutan-1-ol
CAS Number	220792-57-4
Molecular Formula	$C_{19}H_{26}ClN_7O$
Molecular Weight	403.91 g/mol
Solubility	DMSO (50 mM), Ethanol (10 mM).[1][2][3] Poorly soluble in water.[1][2]
Appearance	Off-white to pale yellow crystalline solid
pKa	~13.8 (Predicted)

Structural Identifiers

Type	Identifier
InChI Key	RAMROQQYRRQPDL-OAHLLOKOSA-N
SMILES	CC(C)NC1=NC(=C2C(=N1)N(C=N2)C(C)C)NC3=CC(=CC(=C3)N)Cl

Mechanism of Action & Biological Targets[1][2]

Aminopurvalanol A functions as a reversible, ATP-competitive inhibitor.[1][2] It targets the highly conserved ATP-binding cleft of CDKs.[2] The "hinge region" of the kinase forms critical hydrogen bonds with the purine backbone of the inhibitor, while the isopropyl and chloroanilino side chains exploit hydrophobic pockets unique to CDKs, conferring selectivity over other kinases (e.g., ERK1/2, PKC).[1][2]

Primary Targets:

- CDK1/Cyclin B (IC_{50} ≈ 33 nM)[1][2]

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- CDK2/Cyclin A/E (IC_{50} ≈ 33 nM)[1][2]
- CDK5/p35 (IC_{50} ≈ 75 nM)[1][2]

Downstream Effects: Inhibition leads to cell cycle arrest, typically at the G1/S or G2/M boundaries, and can induce apoptosis in transformed cells independent of p53 status.[1][2]

Signaling Pathway Visualization[1][2]

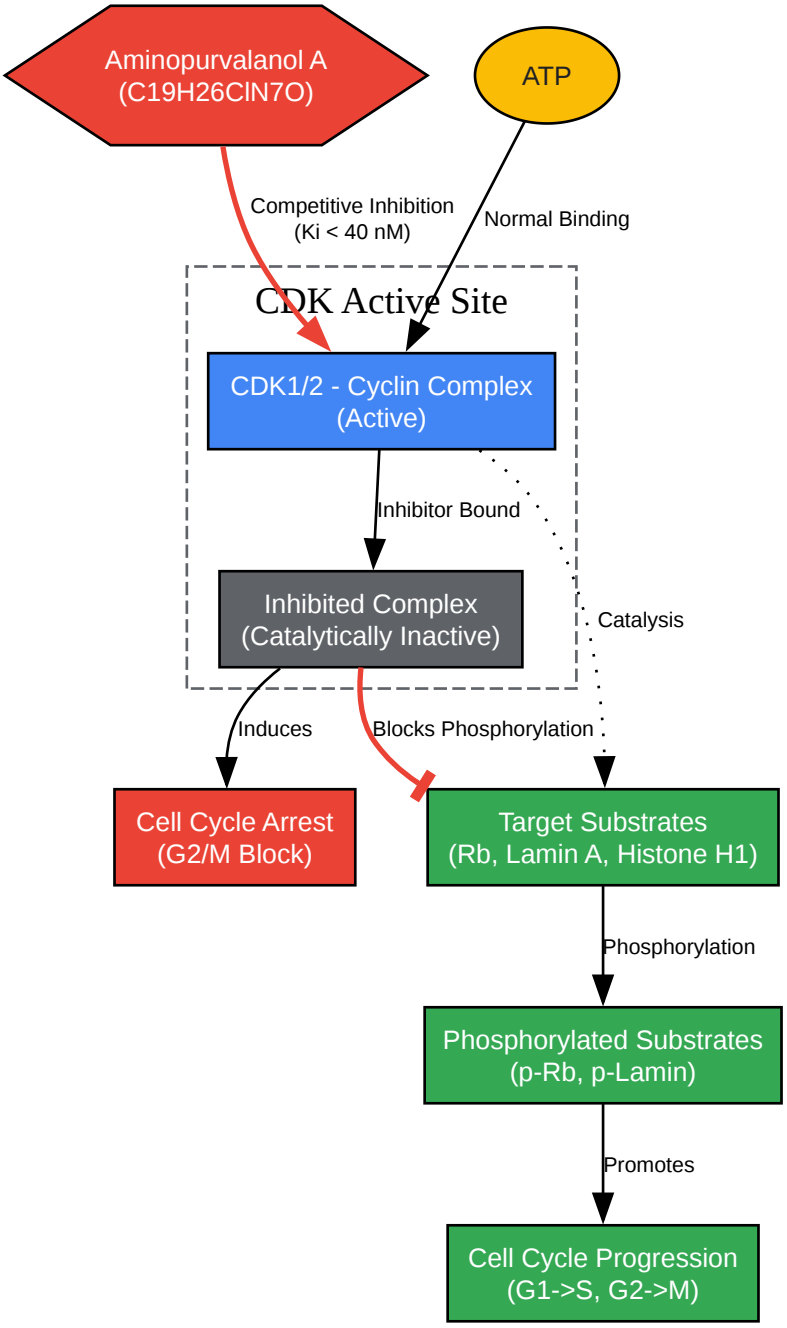

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Figure 1: Mechanism of Aminopurvalanol A action.[1][2] The compound competes with ATP for the CDK active site, preventing substrate phosphorylation and forcing cell cycle arrest.[1][2]

Experimental Protocols

A. Reconstitution and Storage (Self-Validating System)

To ensure reproducibility, correct handling of the hydrophobic solid is critical.[1][2]

- Solvent Choice: Use anhydrous DMSO (Dimethyl Sulfoxide) of sequencing grade (>99.9%).[1][2]
- Stock Preparation (10 mM):
  - Weigh 4.04 mg of Aminopurvalanol A.[1][2]
  - Add 1.0 mL of anhydrous DMSO.[1][2]
  - Vortex for 30 seconds until the solution is perfectly clear.
- Aliquoting: Divide into 50 µL aliquots in amber microcentrifuge tubes to prevent light degradation and freeze-thaw cycles.
- Storage: Store at -20°C (stable for 6 months) or -80°C (stable for 1 year).
- Validation: Before use, inspect for precipitation. If precipitate is visible, warm to 37°C and vortex.[1][2]

B. In Vitro Kinase Assay Setup

This protocol measures the IC_{50} of Aminopurvalanol A against recombinant CDK1/Cyclin B.[1][2]

Materials:

- Recombinant CDK1/Cyclin B complex.[1][2]

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- Substrate: Histone H1 (1 mg/mL).[1][2]
- ^{32}P-ATP or fluorescent ATP analog.[1][2]
- Assay Buffer: 60 mM ß-glycerophosphate, 30 mM nitrophenylphosphate, 25 mM MOPS (pH 7.0), 5 mM EGTA, 15 mM $MgCl_2$, 1 mM DTT.[1][2]

Workflow:

- Dilution Series: Prepare serial dilutions of Aminopurvalanol A in Assay Buffer (range: 1 nM to 10 µM). Maintain DMSO concentration <1% to avoid solvent effects.[1][2]
- Reaction Mix: Combine 10 µL diluted inhibitor + 10 µL enzyme complex. Incubate for 10 min on ice.
- Initiation: Add 10 µL of ATP/Substrate mix.[1][2]
- Incubation: Incubate at 30°C for 15 minutes.
- Termination: Spot aliquots onto P81 phosphocellulose paper (if using radiolabel) or add stop solution (if using fluorescence).
- Quantification: Measure phosphate incorporation. Plot % Activity vs. Log[Inhibitor] to derive IC_{50}.[1][2]

C. Affinity Chromatography (Target Identification)

Aminopurvalanol A possesses a free amino group on the phenyl ring (unlike Purvalanol A), making it ideal for coupling to solid supports (e.g., Sepharose beads) to fish out CDK complexes from cell lysates.[1][2]

- Coupling: React Aminopurvalanol A with epoxy-activated Sepharose 6B at pH 10.0 (carbonate buffer) for 16 hours.
- Blocking: Block remaining active sites with 1 M ethanolamine.[1][2]
- Pulldown: Incubate cell lysate (1-5 mg protein) with the immobilized bead matrix for 2 hours at 4°C.

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- Elution: Wash beads 3x with lysis buffer. Elute bound proteins with SDS sample buffer and analyze via Western Blot for CDK1/2.[1][2]

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